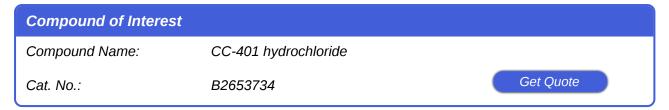


Preparing CC-401 Hydrochloride Stock Solutions: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **CC-401 hydrochloride**, a potent and selective c-Jun N-terminal kinase (JNK) inhibitor. The provided methodologies and data are intended to ensure consistent and reliable experimental results in both in vitro and in vivo research settings.

Introduction

CC-401 hydrochloride is a small molecule inhibitor that targets all three isoforms of the c-Jun N-terminal kinase (JNK) with high potency, exhibiting Ki values in the range of 25 to 50 nM.[1] [2][3][4] By competitively binding to the ATP-binding site of active, phosphorylated JNK, CC-401 effectively inhibits the phosphorylation of its downstream target, c-Jun, a key transcription factor involved in cellular responses to stress, inflammation, and apoptosis.[1][3] Its high selectivity, with over 40-fold greater affinity for JNK compared to other related kinases such as p38, ERK, and IKK2, makes it a valuable tool for dissecting the role of the JNK signaling pathway in various biological processes and disease models.[1][5]

Physicochemical Properties



Property	Value	Reference
Molecular Formula	C22H25CIN6O	[1]
Molecular Weight	424.93 g/mol	[1]
CAS Number	1438391-30-0	[1][6]

Solubility Data

The solubility of **CC-401 hydrochloride** varies significantly depending on the solvent. The following tables summarize the solubility for in vitro and in vivo applications.

Table 1: In Vitro Solubility

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100 mg/mL	235.33 mM	Ultrasonic treatment may be required to fully dissolve.[1]
Water	12.5 mg/mL	29.42 mM	Ultrasonic treatment may be required to fully dissolve.[1]
Water (dihydrochloride)	46.14 mg/mL	100 mM	Data for CC-401 dihydrochloride.[5]
DMSO (dihydrochloride)	46.14 mg/mL	100 mM	Data for CC-401 dihydrochloride.[5]

Table 2: In Vivo Formulation Solubility



Solvent System	Concentration	Notes
PBS	14.29 mg/mL (33.63 mM)	Requires sonication, warming, and heating to 60°C for complete dissolution.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	≥ 2.5 mg/mL (5.88 mM)	Results in a clear solution.[1]
10% DMSO, 90% (20% SBE- β-CD in saline)	≥ 2.5 mg/mL (5.88 mM)	Results in a clear solution.[1]
10% DMSO, 90% corn oil	≥ 2.5 mg/mL (5.88 mM)	Results in a clear solution.[1]
Physiological saline (0.9% NaCl)	85.0 mg/mL (200.03 mM)	Mix evenly to create a clear solution. Use immediately for best results.[7]

Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO (In Vitro)

Materials:

- CC-401 hydrochloride powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic water bath (optional)

Protocol:



- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of CC-401 hydrochloride needed using its molecular weight (424.93 g/mol).
 - Mass (mg) = 10 mmol/L * 1 mL * (1 L / 1000 mL) * 424.93 g/mol * (1000 mg / 1 g) = 4.2493
 mg
- Weigh the compound: Carefully weigh out approximately 4.25 mg of CC-401 hydrochloride powder and place it into a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the tube.
- Dissolve the compound: Close the tube tightly and vortex thoroughly until the powder is completely dissolved. If necessary, use an ultrasonic water bath to aid dissolution.[1]
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store as recommended in Section 5.

Preparation of a Dosing Solution for In Vivo Studies (Example using PBS)

Materials:

- CC-401 hydrochloride powder
- · Phosphate-buffered saline (PBS), sterile
- Sterile conical tubes or vials
- Calibrated micropipettes
- Magnetic stirrer and stir bar or vortex mixer
- Water bath or heating block
- Ultrasonic water bath

Protocol:



- Determine the final concentration: Based on the experimental design (e.g., 200 mg/kg/b.i.d. by oral gavage in rats), calculate the required concentration of the dosing solution.[1]
- Weigh the compound: Weigh the calculated amount of CC-401 hydrochloride and place it in a sterile conical tube.
- Add solvent: Add the required volume of sterile PBS to the tube.
- Dissolve the compound:
 - Place a sterile stir bar in the tube and stir on a magnetic stirrer.
 - Warm the solution to 60°C while stirring.[1]
 - Use an ultrasonic water bath to facilitate complete dissolution.[1]
- Cool and verify: Allow the solution to cool to room temperature. Visually inspect to ensure the solution is clear and free of precipitates.
- Use immediately: It is recommended to use freshly prepared aqueous solutions.

Storage and Stability

Proper storage is crucial to maintain the biological activity of **CC-401 hydrochloride**.

Form	Storage Temperature	Duration	Notes
Solid Powder	4°C	Store in a sealed container, away from moisture.[1]	
In Solvent (e.g., DMSO)	-80°C	6 months	Store in a sealed container, away from moisture.[1]
In Solvent (e.g., DMSO)	-20°C	1 month	Store in a sealed container, away from moisture.[1]



For long-term storage, it is recommended to store the compound at -20°C.[6]

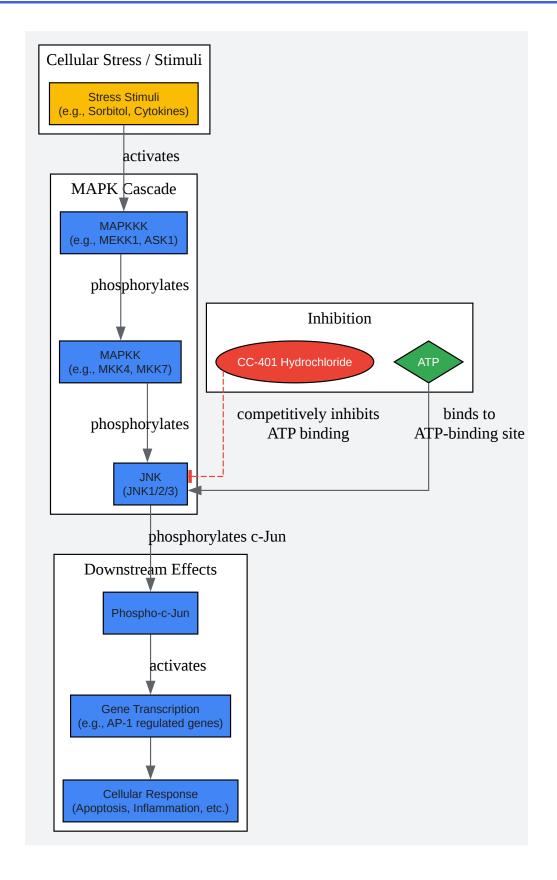
Safety Precautions

Handle **CC-401 hydrochloride** in accordance with standard laboratory safety procedures.

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and eye protection.[8]
- Avoid inhalation of dust by handling the powder in a well-ventilated area or a chemical fume hood.[6]
- Avoid contact with skin and eyes.[8] In case of contact, wash the affected area thoroughly with water.
- Wash hands thoroughly after handling.[8]
- For detailed safety information, refer to the Safety Data Sheet (SDS).[8][9][10]

Signaling Pathway and Experimental Workflow CC-401 Mechanism of Action



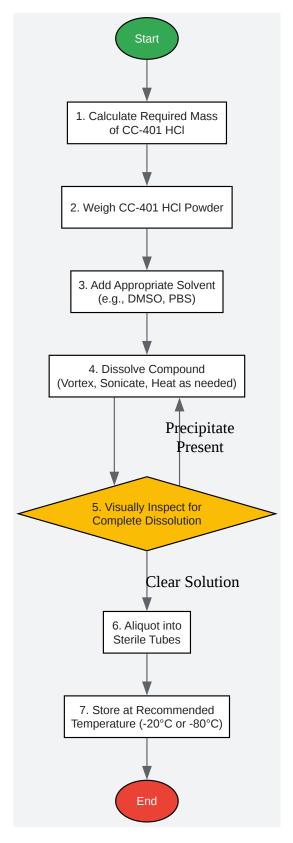


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Caption: Mechanism of CC-401 as a competitive JNK inhibitor.



Experimental Workflow for Stock Solution Preparation



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